

Chemical Structure and Selectivity Profile of Irsonontrine

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Compound Focus: Irsonontrine Maleate

CAS No.: 1630083-70-3

Cat. No.: S12892657

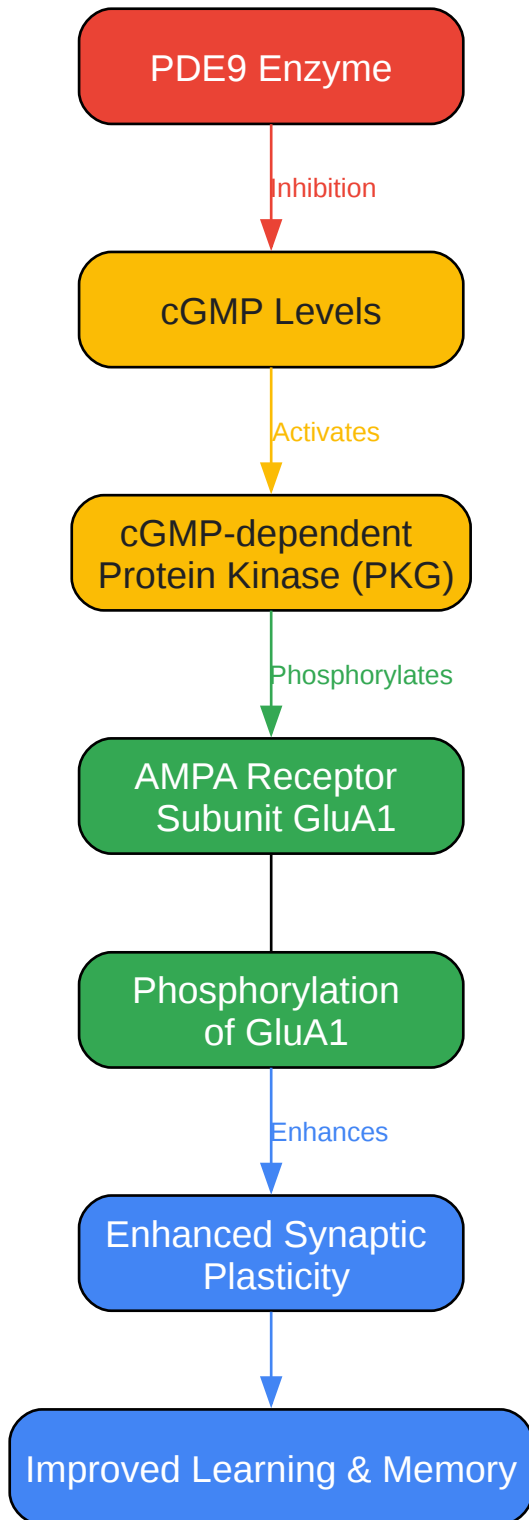
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The table below summarizes the core chemical information and key selectivity data available for Irsonontrine:

Property	Description
Systematic Name	Irsonontrine (also known as E2027) [1] [2]
Chemical Formula	C ₂₂ H ₂₂ N ₄ O ₃ [1] [2]
Molecular Weight	390.44 g/mol [1] [2]
CAS Number	1429509-82-9 [1] [2]
Target	Phosphodiesterase 9 (PDE9) [3] [4] [2]
Key SAR Insight	Exhibits high selectivity, with >1,800-fold selectivity for PDE9 over other phosphodiesterases (PDEs) [4].

Mechanism of Action and Signaling Pathway

The therapeutic effect of Irsenontrine is attributed to its highly selective inhibition of PDE9, which initiates a downstream signaling cascade crucial for learning and memory. The diagram below illustrates this pathway.



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Figure 1: The cognitive improvement pathway of Irsonontrine via PDE9 inhibition.

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References

1. Irsonontrine - Potent Signal Transduction Modulator [apexbt.com]
2. Irsonontrine (E2027) | PDE9 Inhibitor [medchemexpress.com]
3. A novel selective phosphodiesterase 9 inhibitor ... [sciencedirect.com]
4. A novel selective phosphodiesterase 9 inhibitor ... [pubmed.ncbi.nlm.nih.gov]

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